

safety and handling of L-Ascorbic acid-13C

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Compound of Interest

Compound Name: *L-Ascorbic acid-13C*

Cat. No.: *B1146135*

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An In-depth Technical Guide to the Safety and Handling of **L-Ascorbic acid-13C**

For researchers, scientists, and drug development professionals, the use of isotopically labeled compounds like **L-Ascorbic acid-13C** is crucial for a variety of applications, including metabolic flux analysis, clinical mass spectrometry, and as tracers in biological systems.^{[1][2]} While the isotopic label does not significantly alter the chemical hazards compared to its unlabeled counterpart, adherence to strict safety and handling protocols is paramount to ensure experimental integrity and personnel safety. This guide provides a comprehensive overview of the safety, handling, storage, and experimental applications of **L-Ascorbic acid-13C**.

Chemical and Physical Properties

L-Ascorbic acid-13C is the ¹³C-labeled version of L-Ascorbic acid, also known as Vitamin C.^[1] It is a six-carbon compound related to glucose and functions as an essential nutrient, a reducing agent, and a coenzyme in several metabolic pathways.^[3] The primary use of the ¹³C label is for tracing and quantification in studies using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]}

Property	Value	Source
Molecular Formula	C ₅ ¹³ CH ₈ O ₆	[4]
Molecular Weight	177.12 g/mol	[4][5]
CAS Number	178101-88-7 (labeled)[4][6], 50-81-7 (unlabeled)[6][7]	N/A
Appearance	Solid, White to Light Yellow Crystals	[8][9]
Purity	≥98%	[4]
Solubility	Soluble in water	[8][9][10]
pH	1.0 - 2.6 (in aqueous solution)	[8][9]
Melting Point	190 °C / 374 °F	[8][9]
Specific Gravity	1.65	[8][9]

Safety and Handling

Based on the safety data for L-Ascorbic acid, the ¹³C-labeled compound is not classified as a dangerous substance.[8][11] However, standard laboratory precautions should always be observed.

Hazard Identification and First Aid

- Potential Hazards: May cause irritation to the skin, eyes, and respiratory tract.[10] Ingestion of large quantities may lead to gastrointestinal issues.[10] Fine dust dispersed in the air can create a potential dust explosion hazard in the presence of an ignition source.[12]
- First Aid Measures:
 - Inhalation: Move the individual to fresh air.[7][8]
 - Skin Contact: Wash the affected area immediately with plenty of water.[7][8]

- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if possible.[7][8]
- Ingestion: Rinse mouth and drink water. Seek medical advice if feeling unwell.[7]

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use local exhaust ventilation or other engineering controls to keep airborne dust levels to a minimum.[12]
- Personal Protective Equipment:
 - Eye/Face Protection: Safety glasses with side protection are recommended.[7][11]
 - Hand Protection: Wear suitable chemical-resistant gloves.[7][11]
 - Skin and Body Protection: A lab coat should be worn.[8][12]
 - Respiratory Protection: If dust is generated, use an approved dust respirator.[12]

Spill and Disposal Procedures

- Spill Response: For small spills, dampen the solid material with water and transfer it to a suitable container for disposal.[3][10] Use absorbent paper dampened with water to clean up any remaining material.[3][10] Avoid generating dust.
- Waste Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Do not empty into drains.[7]

Storage and Stability

Proper storage is critical to maintain the integrity and purity of **L-Ascorbic acid-13C**.

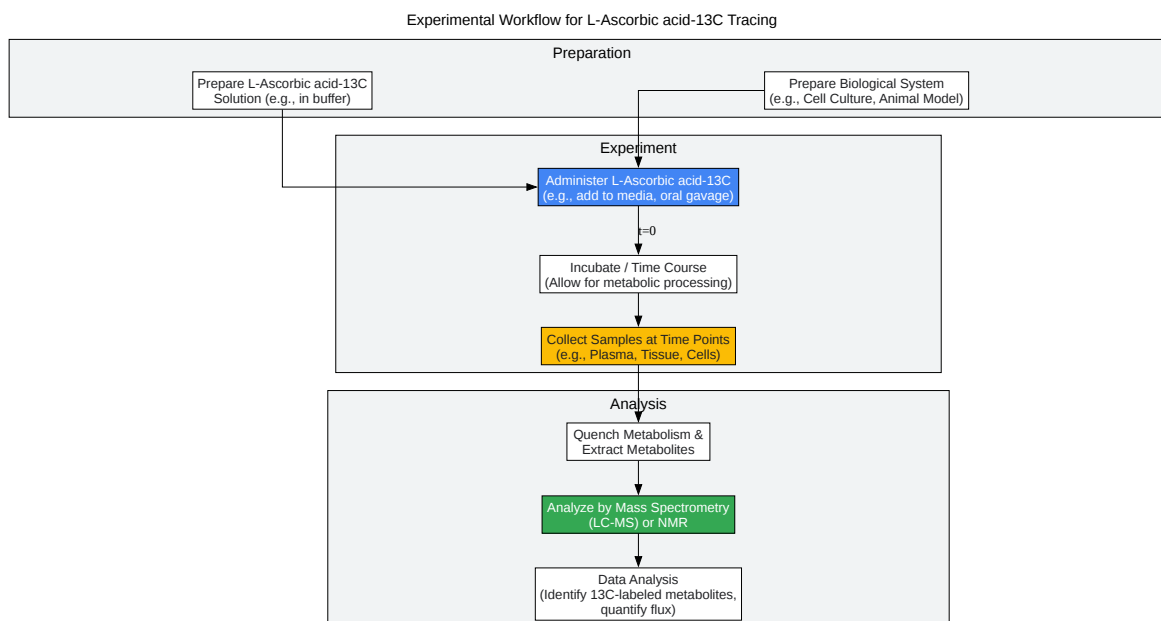
Parameter	Recommendation
Temperature	Store refrigerated at +2°C to +8°C.[5] Some suppliers recommend 4°C.[4]
Container	Keep in a tightly closed, opaque container.[7][12][13]
Atmosphere	Store under an inert atmosphere.[9]
Conditions to Avoid	Protect from light, moisture, air, heat, and incompatible substances.[3][4][10][11][12][13]
Incompatible Materials	Strong oxidizing agents, alkalis, iron, copper, zinc, and manganese.[10][11][12]
Stability	The compound is stable in its dry state but oxidizes readily in aqueous solutions, a process accelerated by air, light, heat, and certain metals.[3][10][12]

Experimental Protocols and Applications

L-Ascorbic acid-13C is primarily used as a tracer to study its absorption, metabolism, and redox chemistry in biological systems.[1][2][14]

General Workflow for Metabolic Tracing

The following diagram outlines a typical workflow for an in vivo or in vitro experiment using **L-Ascorbic acid-13C** as a metabolic probe.



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Caption: A generalized workflow for metabolic tracing studies using **L-Ascorbic acid-13C**.

Protocol: Analysis of Vitamin C Absorption in Human Subjects

This protocol is a generalized methodology based on studies investigating Vitamin C absorption.^{[15][16]}

- Subject Preparation: Healthy, non-smoking volunteers are recruited.^[15] They are typically asked to fast overnight and avoid vitamin supplements prior to the study.^[15]
- Dosing: A precisely weighed oral dose of L-[1-¹³C]ascorbic acid (e.g., 30 mg) dissolved in water is administered to each subject.^{[15][16]}

- **Blood Collection:** Blood samples are collected into tubes containing appropriate anticoagulants at multiple time points (e.g., at baseline ($t=0$), then at frequent intervals for the first hour, and hourly for several subsequent hours).[15][16]
- **Sample Processing:** Plasma is immediately separated by centrifugation.
- **Derivatization:** The ^{13}C -ascorbate in the plasma is converted to a volatile derivative (e.g., a trimethylsilyl ester) to facilitate analysis by Gas Chromatography-Mass Spectrometry (GC-MS).[15][16]
- **GC-MS Analysis:** The derivatized samples are injected into a GC-MS system to separate the ascorbate derivative and measure the ^{13}C -isotope enrichment.[15]
- **Data Analysis:** The peak plasma enrichment time and other kinetic variables are calculated to determine the rate and extent of absorption.[15][16]

Protocol: In Vitro Redox Cycling in Cell Suspensions

This protocol is adapted from studies investigating the redox status of cancer cells.[17]

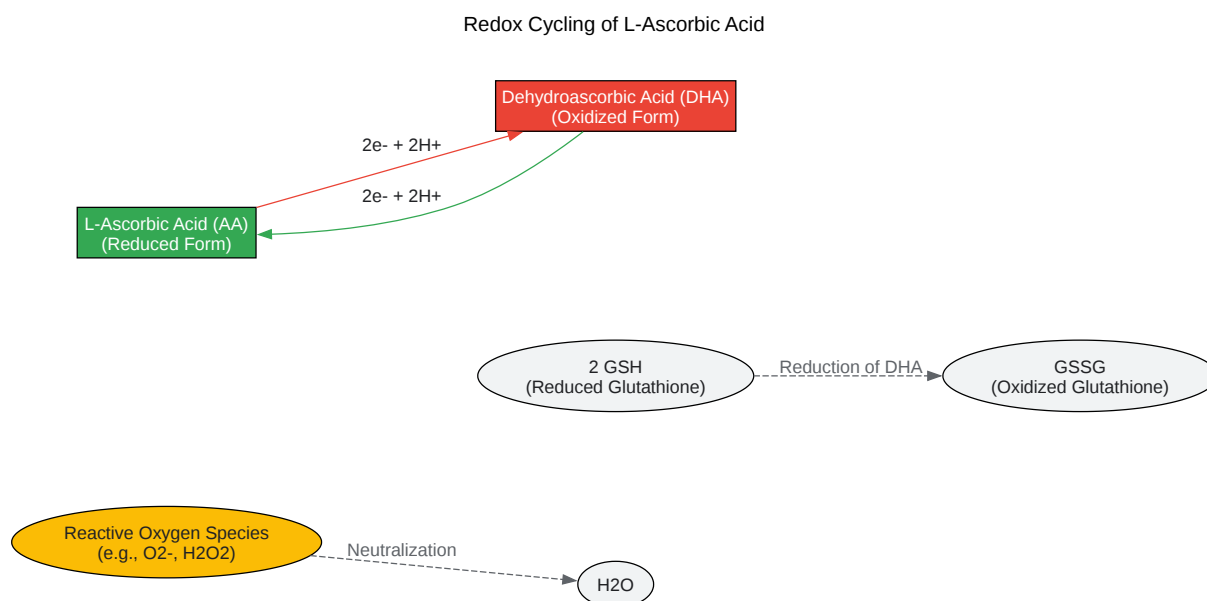
- **Cell Culture:** Murine lymphoma cells (or other relevant cell lines) are cultured to a sufficient density.
- **Preparation:** Cells are harvested, washed, and resuspended in a suitable buffer.
- **Substrate Addition:** Hyperpolarized $[1-^{13}\text{C}]$ -Ascorbic acid or $[1-^{13}\text{C}]$ -Dehydroascorbic acid is added to the cell suspension.
- **NMR Spectroscopy:** The cell suspension is immediately placed in an NMR spectrometer.
- **Data Acquisition:** ^{13}C NMR spectra are acquired over time to monitor the conversion between the oxidized ($[1-^{13}\text{C}]$ -Dehydroascorbic acid) and reduced ($[1-^{13}\text{C}]$ -Ascorbic acid) forms.
- **Analysis:** The rates of extracellular oxidation of ascorbic acid and intracellular reduction of dehydroascorbic acid are calculated from the spectral data, providing insight into the cellular redox state.[17]

Biological Pathways and Mechanisms

L-Ascorbic acid is a key player in cellular redox homeostasis. It acts as an electron donor and a potent antioxidant, protecting cells from damage by reactive oxygen species (ROS).[1][18][19]

Redox Cycling of Vitamin C

The primary mechanism involves the two-electron oxidation of L-Ascorbic acid (AA) to dehydroascorbic acid (DHA). This process is central to its role in neutralizing free radicals. DHA can then be reduced back to AA intracellularly, a process that often involves glutathione (GSH) and NADPH, thus recycling the antioxidant capacity.[20]



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Caption: The antioxidant role of L-Ascorbic acid via redox cycling.

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